

Application Notes and Protocols for In Vivo Studies of Zevaquenabant

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Compound of Interest

Compound Name: Zevaquenabant

Cat. No.: B15611617

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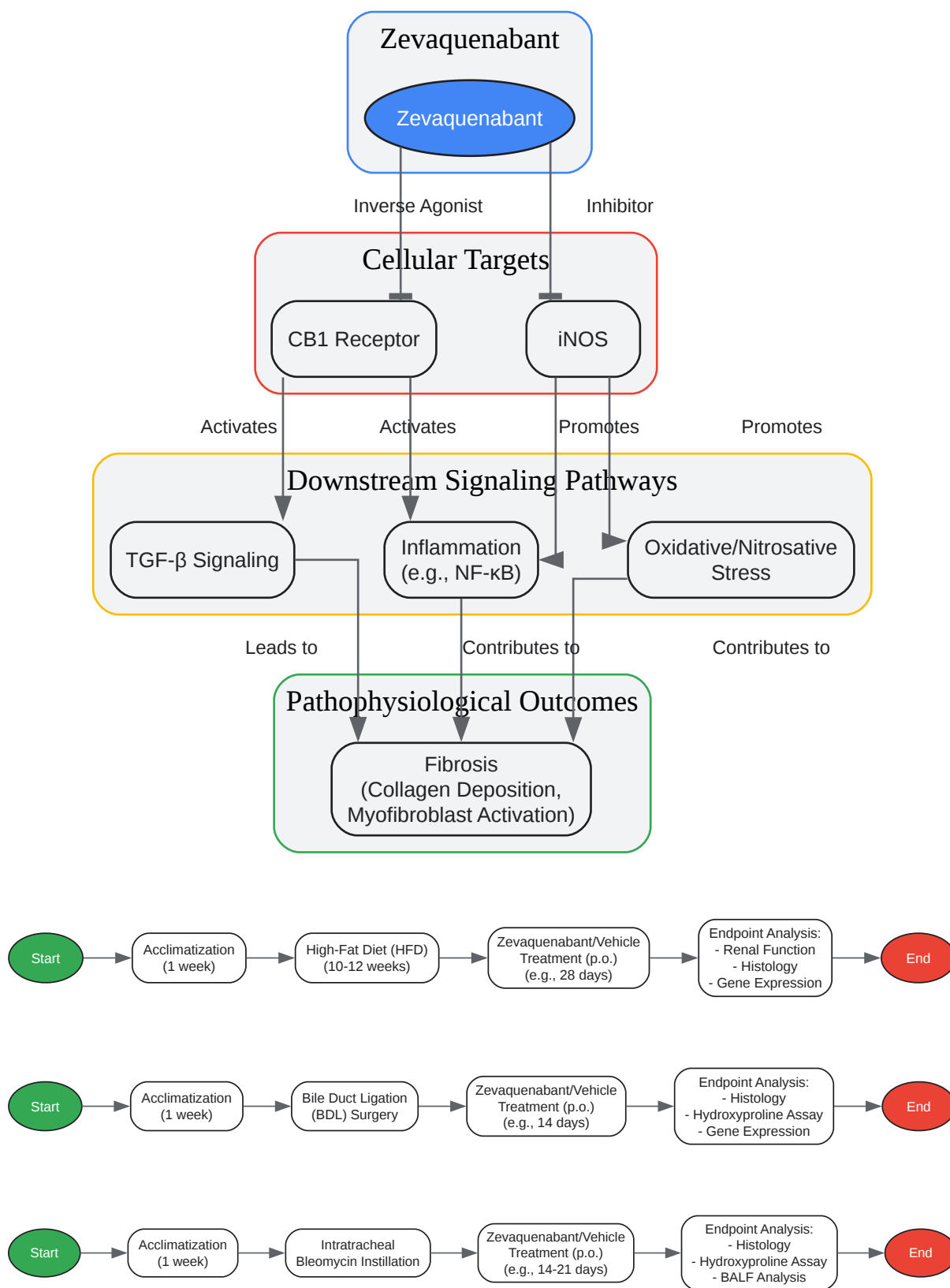
For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed experimental protocols for in vivo studies of **Zevaquenabant** (also known as S-MRI-1867 or INV-101), a peripherally selective inverse agonist of the cannabinoid receptor 1 (CB1R) and an inhibitor of inducible nitric oxide synthase (iNOS).[1] **Zevaquenabant** has shown therapeutic potential in various preclinical models of fibrotic and metabolic diseases.[1][2]

Mechanism of Action

Zevaquenabant exerts its therapeutic effects through a dual mechanism of action. As a CB1R inverse agonist, it blocks the pro-fibrotic and pro-inflammatory signaling pathways activated by endocannabinoids in peripheral tissues.[3][4] Additionally, its inhibition of iNOS reduces nitrosative stress, a key contributor to tissue damage and fibrosis.[5][6][7] This dual action makes **Zevaquenabant** a promising candidate for treating complex diseases with underlying fibrotic and inflammatory components.

Signaling Pathway of **Zevaquenabant** in Fibrosis



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